

improving the solubility of Evybactin for experimental use

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Compound of Interest

Compound Name: Evybactin

Cat. No.: B15567355

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Evybactin Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the handling and use of **Evybactin** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **Evybactin**?

A1: **Evybactin** is a highly hydrophilic compound.^[1] The recommended solvent is sterile, purified water.^[1] For cell-based assays, it is advisable to dissolve **Evybactin** in a buffer that is compatible with your experimental system, such as a phosphate or Tris buffer at a neutral pH.

Q2: What is the solubility of **Evybactin** in water?

A2: **Evybactin** has a high solubility in water, reported to be more than 40 mg/mL.^[1]

Q3: My lyophilized **Evybactin** powder seems to have clumped. Is it still usable?

A3: As a hydrophilic peptide, **Evybactin** may be hygroscopic, meaning it can absorb moisture from the atmosphere. This can cause the lyophilized powder to appear clumped. The product should still be usable. To prevent this, it is recommended to allow the vial to warm to room temperature in a desiccator before opening.

Q4: How should I store **Evybactin** solutions?

A4: For optimal stability, it is recommended to prepare fresh solutions of **Evybactin** for each experiment. If storage is necessary, it is best to aliquot the stock solution into single-use volumes and store at -20°C or -80°C. Avoid repeated freeze-thaw cycles.

Q5: At what pH is **Evybactin** most stable?

A5: While specific pH stability data for **Evybactin** is not readily available, peptides are generally most stable at a neutral pH. For long-term storage of solutions, a pH between 6.0 and 8.0 is typically recommended.

Troubleshooting Guide

Issue 1: My **Evybactin** solution appears cloudy or contains particulates.

- Possible Cause 1: Incomplete dissolution. Although highly soluble, very high concentrations may require more time or gentle agitation to fully dissolve.
 - Solution: Gently vortex or sonicate the solution for a short period. Brief sonication (e.g., three 10-second bursts with cooling on ice in between) can aid dissolution.[\[2\]](#)
- Possible Cause 2: Buffer incompatibility. Certain buffers or high salt concentrations may lead to precipitation.
 - Solution: Try dissolving the peptide in sterile, purified water first to create a stock solution, and then dilute it into your experimental buffer. If the problem persists, consider using a different buffer system.
- Possible Cause 3: Bacterial contamination. If the solution is not prepared under sterile conditions, microbial growth can cause cloudiness.
 - Solution: Always use sterile water or buffers and sterile techniques when preparing solutions. Filter-sterilize the final solution through a 0.22 µm filter if appropriate for your application.

Issue 2: I am observing a loss of **Evybactin** activity in my experiments.

- Possible Cause 1: Degradation due to improper storage. Repeated freeze-thaw cycles or prolonged storage at 4°C can lead to degradation.

- Solution: Aliquot stock solutions into single-use volumes and store them at -20°C or -80°C. Thaw aliquots only once before use.
- Possible Cause 2: Adsorption to plasticware. Peptides can sometimes adsorb to the surface of plastic tubes or plates, reducing the effective concentration.
 - Solution: Use low-protein-binding microcentrifuge tubes and pipette tips for preparation and storage.

Evybactin Properties

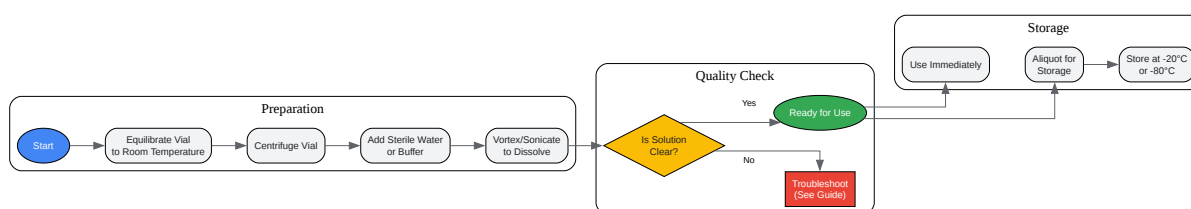
Property	Value	Reference
Molecular Formula	C64H89N21O21	[3]
Solubility in Water	> 40 mg/mL	[1]
Mechanism of Action	DNA Gyrase Inhibitor	[1][4]
Target Organism	Mycobacterium tuberculosis	[1][4]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized **Evybactin**

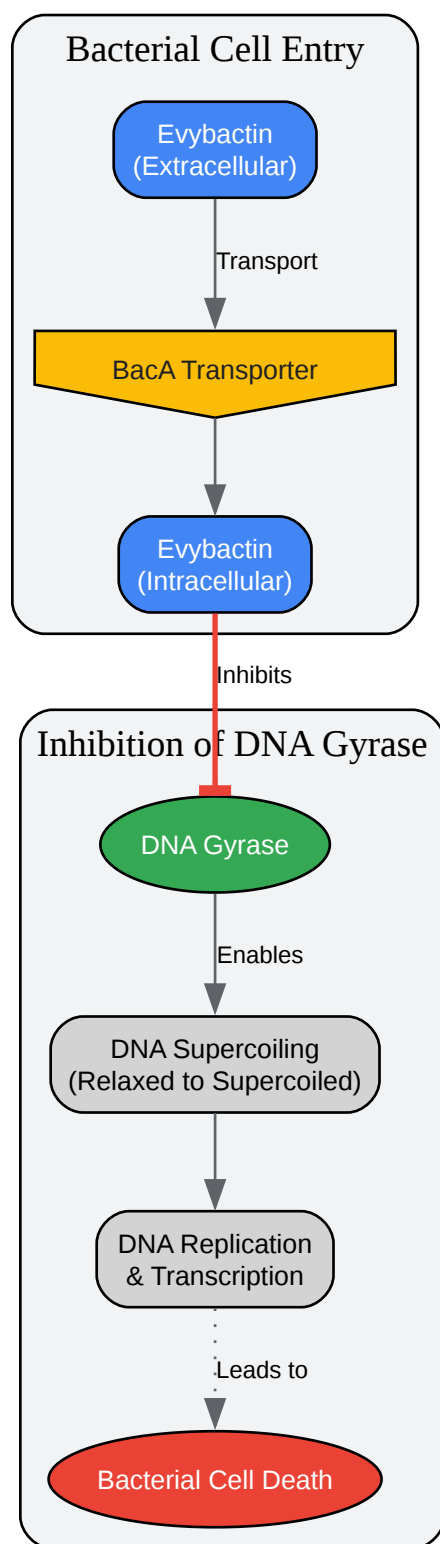
- Equilibrate: Allow the vial of lyophilized **Evybactin** to reach room temperature before opening to prevent condensation.
- Centrifuge: Briefly centrifuge the vial to ensure all the powder is at the bottom.
- Solvent Addition: Add the desired volume of sterile, purified water or a suitable buffer (e.g., PBS, Tris-HCl) to the vial to achieve the desired stock concentration.
- Dissolution: Gently vortex the vial until the powder is completely dissolved. If needed, sonicate briefly in a water bath.
- Verification: The resulting solution should be clear and free of particulates.
- Storage: For short-term storage (a few days), the solution can be kept at 4°C. For long-term storage, aliquot and freeze at -20°C or -80°C.

Visualizations



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Caption: Workflow for the preparation of **Evybactin** for experimental use.



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Caption: Mechanism of action of **Evybactin** in *Mycobacterium tuberculosis*.

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References

- 1. Evybactin is a DNA gyrase inhibitor that selectively kills Mycobacterium tuberculosis - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Peptide Solubility Guidelines - How to solubilize a peptide [sb-peptide.com]
- 3. Evybactin | C₆₄H₈₉N₂₁O₂₁ | CID 164887632 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Evybactin is a DNA gyrase inhibitor that selectively kills Mycobacterium tuberculosis - PubMed [pubmed.ncbi.nlm.nih.gov]
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